

Application Note: Functional Utility of 4-Aminopyridine-3-thiol Hydrochloride

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Compound of Interest

Compound Name: 4-Aminopyridine-3-thiol
hydrochloride

CAS No.: 173069-45-9

Cat. No.: B1447758

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From Synthetic Scaffold to Bioactive Probe

Introduction & Chemical Integrity

4-Aminopyridine-3-thiol hydrochloride is a bifunctional pyridine derivative characterized by an electron-rich amino group at position 4 and a nucleophilic thiol at position 3. Unlike its parent compound, the potassium channel blocker 4-Aminopyridine (4-AP), this thiol-substituted variant is primarily utilized as a privileged scaffold for constructing fused bicyclic heterocycles (e.g., thiazolo[4,5-c]pyridines) which are bio-isosteres of purines and quinazolines.

Critical Handling (The "Red Flag" Protocol)

The thiol moiety is highly susceptible to oxidative dimerization to form disulfides, particularly in basic solutions or in the presence of trace metals.

- Storage: Store at -20°C under argon/nitrogen. Hygroscopic.
- Stock Preparation: Prepare fresh in degassed buffers (PBS + 1 mM EDTA).

- Stability Marker: Appearance of a yellow precipitate often indicates disulfide formation.

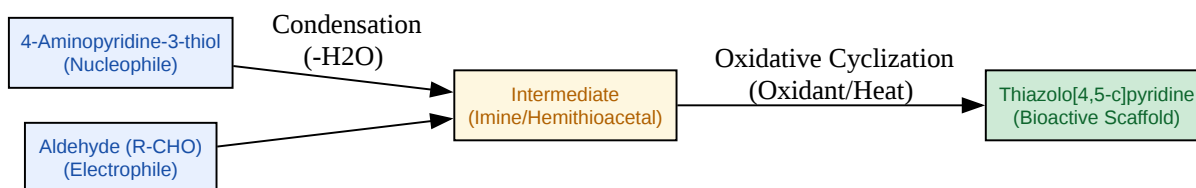
Application A: Synthetic "Scaffold Assay"

Objective: Validation of reagent quality and generation of bioactive thiazolo[4,5-c]pyridine libraries. Rationale: The ortho-aminothiol motif undergoes rapid condensation with aldehydes or carboxylic acids. This reaction is the industry standard for validating the reactivity of this starting material.

Reaction Mechanism

The synthesis proceeds via a two-step mechanism:

- Imine Formation: Condensation of the 4-amino group with an aldehyde.
- Oxidative Cyclization: Intramolecular nucleophilic attack by the 3-thiol group, often requiring an oxidant (e.g., iodine, air, or DMSO) to form the aromatic thiazole ring.



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Figure 1: Synthetic pathway for thiazolopyridine generation.

Protocol: One-Pot Microwave Synthesis

- Reagents: Mix 4-Aminopyridine-3-thiol HCl (1.0 equiv) and Target Aldehyde (1.1 equiv) in Ethanol/Acetic Acid (10:1).
- Conditions: Heat to 80°C for 2 hours (thermal) or 120°C for 15 min (microwave).
- Workup: Neutralize with NaHCO₃. The thiazolo[4,5-c]pyridine product typically precipitates.

- QC Check: Analyze via LC-MS. Disappearance of the thiol peak (M+H 127) and appearance of the cyclized mass (M+H = 127 + Aldehyde - 2H) confirms success.

Application B: Electrophysiological Screening (Kv Channel Blockade)

Objective: Investigational assessment of potassium channel blocking activity.^{[1][2][3]} Rationale: 4-AP is a potent blocker of Kv1 family channels. The introduction of the 3-thiol group alters the pKa and lipophilicity, potentially modifying channel affinity or selectivity. This assay compares the derivative against the parent 4-AP.

Experimental Setup

- System: Whole-cell patch-clamp recording (CHO cells stably expressing Kv1.1 or Kv1.2).
- Buffer: Extracellular solution (Tyrode's); Intracellular solution (K-Aspartate based).

Step-by-Step Protocol

- Stock Prep: Dissolve 4-Aminopyridine-3-thiol HCl in DMSO to 100 mM (Keep anaerobic). Dilute to working concentrations (1 μ M – 1 mM) in Tyrode's solution immediately before perfusion.
- Voltage Protocol: Hold cells at -80 mV. Depolarize to +40 mV for 200 ms to elicit K⁺ currents.
- Application: Peruse control buffer, followed by increasing concentrations of the test compound.
- Washout: Critical to distinguish reversible blockage (typical of 4-AP analogs) from irreversible covalent modification (possible via thiol-disulfide exchange with channel cysteines).
- Data Analysis: Plot Normalized Current vs. Log[Concentration] to determine IC₅₀.

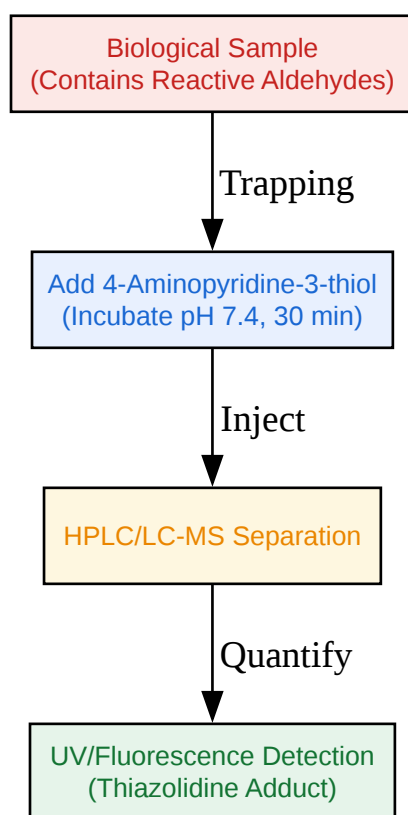
Expected Outcome:

- Reversible Block: Indicates steric plugging of the pore (4-AP mechanism).

- Irreversible Block: Suggests the 3-thiol is forming a disulfide bond with a cysteine residue in the channel pore (covalent inhibition).

Application C: Chemoselective Aldehyde Scavenging Assay

Objective: Detection of lipid peroxidation byproducts (e.g., 4-HNE). Rationale: The 1,2-aminothiol motif is a specific "trap" for aldehydes, forming stable thiazolidines. This can be used to scavenge toxic aldehydes in cell lysates or as a derivatization agent for HPLC analysis.



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Figure 2: Workflow for aldehyde scavenging and detection.

Protocol

- Sample Prep: Lysate cells or tissue in PBS (pH 7.4). Avoid Tris buffers (primary amines compete).

- Derivatization: Add 4-Aminopyridine-3-thiol HCl (5 mM final) to the sample.
- Incubation: 37°C for 30 minutes.
- Analysis: Inject onto C18 Reverse-Phase HPLC.
- Detection: Monitor UV absorbance at 254 nm (pyridine ring) or MS (M+H of adduct). The formation of the thiazolidine shifts the retention time significantly compared to the free thiol.

Summary of Physicochemical Properties

Property	Value	Relevance to Assays
Molecular Weight	162.64 (HCl salt)	Calculation of Molarity.
pKa (Pyridine N)	~9.2 (Predicted)	Highly protonated at physiological pH; affects membrane permeability.
Solubility	Water (>50 mM), DMSO	Soluble in aqueous buffers; avoid storing in water due to oxidation.
Redox State	Thiol (Reduced)	Must add reducing agent (e.g., TCEP) if maintaining monomer is required.

References

- Synthesis of Thiazolopyridines
 - Title: Synthesis and biological evaluation of thiazolo[4,5-c]pyridine deriv
 - Source: Journal of Heterocyclic Chemistry (General reference for scaffold synthesis).
 - Context: Describes the condensation of 4-amino-3-thiols with electrophiles.
 - Link: [4](#)
- Pharmacology of Aminopyridines

- Title: Structure-activity relationship studies of novel 4-aminopyridine K⁺ channel blockers.
[2]
 - Source:Scientific Reports (2020).
 - Context: Establishes the protocol for testing 4-AP deriv
 - Link:
- Thiol-Based Detection
 - Title: Fluorescent Probes for Live Cell Thiol Detection.[5]
 - Source:PMC (NIH).
 - Context: Validates the mechanism of aminothiols reacting with aldehydes/electrophiles for detection.
 - Link:
 - Chemical Data & Safety
 - Title: **4-Aminopyridine-3-thiol hydrochloride** Product Page.
 - Source:ChemScene/PubChem.
 - Context: Physical properties and CAS verific
 - Link:

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Sources

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- [2. Chemical and biophysical characterization of novel potassium channel blocker 3-fluoro-5-methylpyridin-4-amine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 3. Potassium channel blocker, 4-aminopyridine-3-methanol, restores axonal conduction in spinal cord of an animal model of multiple sclerosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Fluorescent Probes for Live Cell Thiol Detection - PMC [pmc.ncbi.nlm.nih.gov]
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